

Generating Arc Knockout Mouse Models: Application Notes and Protocols

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Introduction

The Activity-regulated cytoskeleton-associated protein (Arc), also known as Arg3.1, is an immediate early gene (IEG) that plays a critical role in synaptic plasticity, learning, and memory. [1] Unlike many other IEGs that encode transcription factors, Arc protein is involved in trafficking of AMPA receptors and regulating the actin cytoskeleton within dendritic spines.[1] Dysregulation of Arc expression and function has been implicated in various neurological and psychiatric disorders, including Alzheimer's disease, schizophrenia, and autism spectrum disorders.[2] Consequently, Arc knockout (KO) mouse models have become an invaluable tool for elucidating the fundamental roles of Arc in the central nervous system and for preclinical assessment of novel therapeutic strategies.

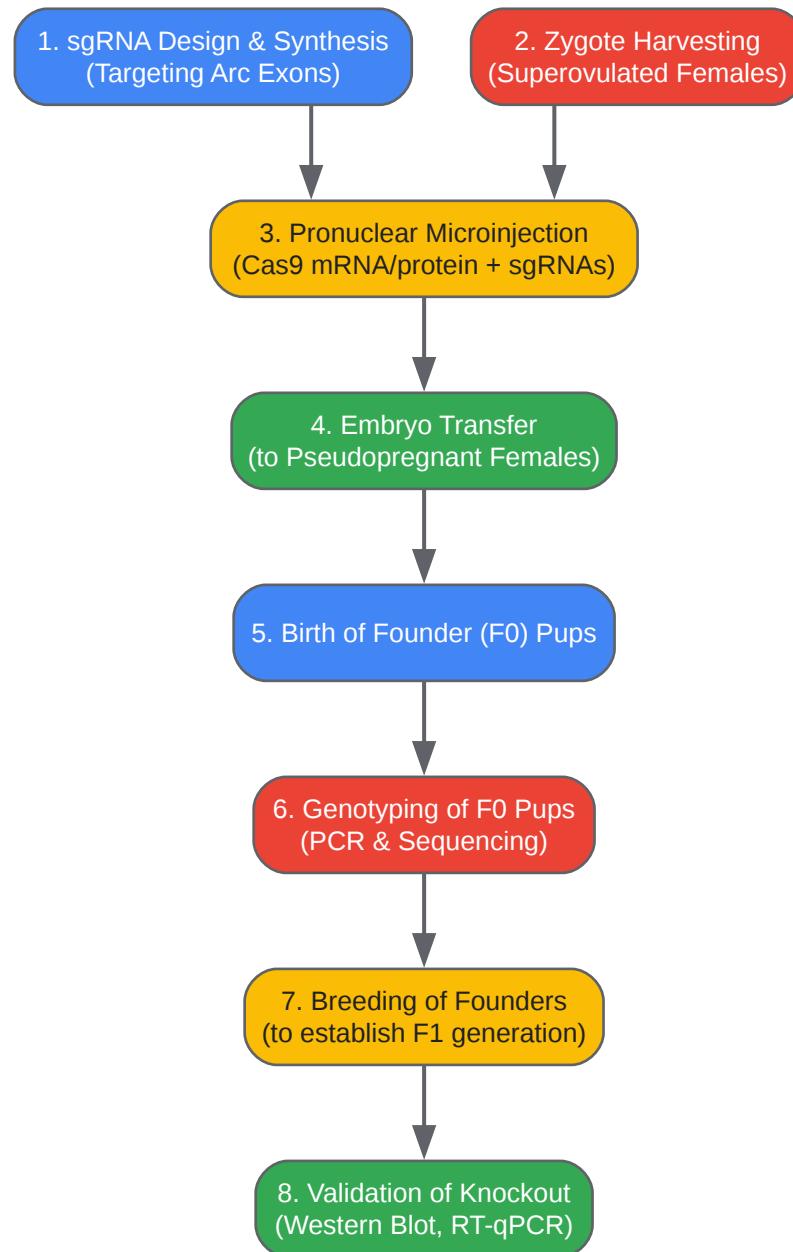
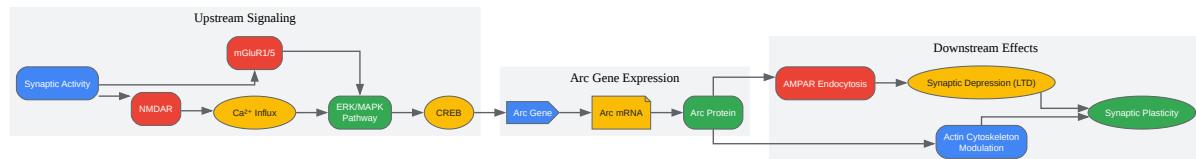
This document provides detailed application notes and protocols for the generation of Arc knockout mouse models using the CRISPR-Cas9 system. It includes information on the Arc signaling pathway, experimental procedures for gene editing, validation of knockout animals, and expected phenotypic outcomes.

Arc Signaling Pathway

The expression of Arc is tightly regulated by neuronal activity. Synaptic activity, particularly through the activation of N-methyl-D-aspartate receptors (NMDARs) and group 1 metabotropic glutamate receptors (mGluRs), triggers intracellular signaling cascades that converge on the

Arc gene promoter, leading to its rapid transcription.[3][4] The translated Arc protein then modulates synaptic strength, primarily through its role in the endocytosis of AMPA receptors.[4]

Below is a diagram illustrating the key signaling pathways regulating Arc expression and its downstream effects on synaptic plasticity.



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